

Application Notes & Protocols for the Separation of C17 and C18 Sphingoid Bases

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Compound of Interest

Compound Name: *4-hydroxysphinganine (C17 base)*

Cat. No.: *B3044057*

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Audience: Researchers, scientists, and drug development professionals.

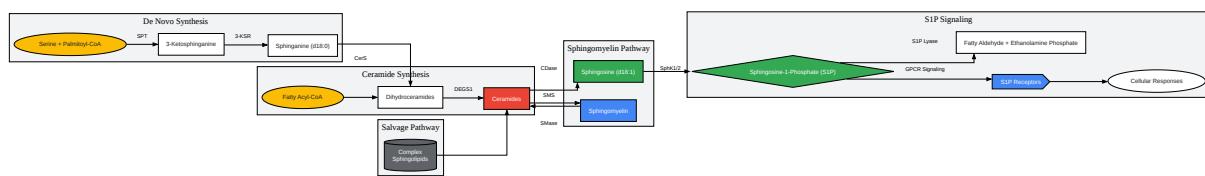
Introduction

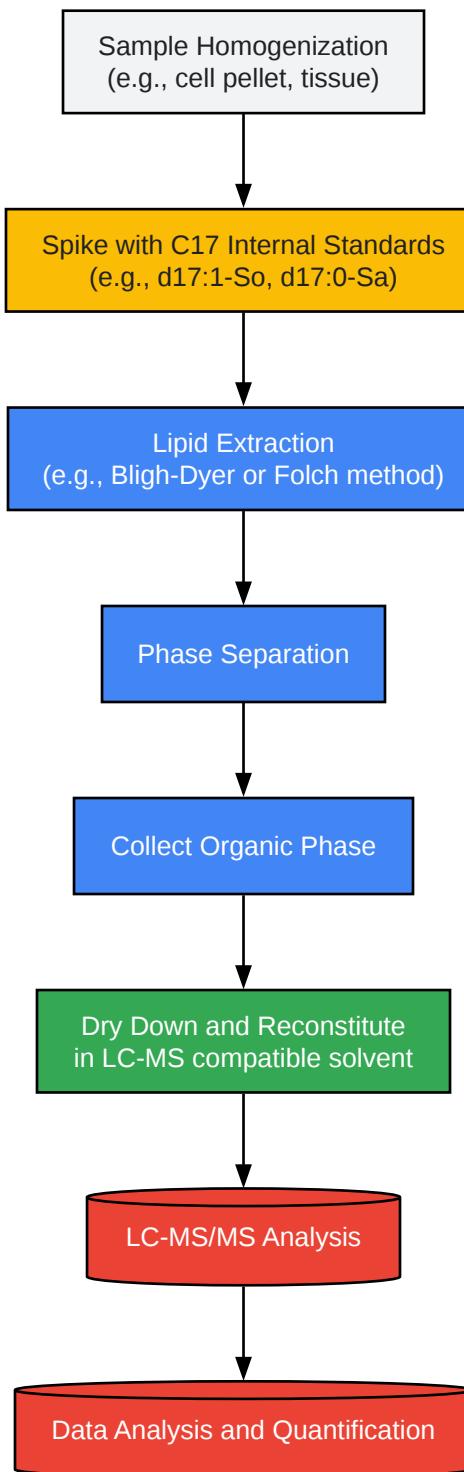
Sphingolipids are a class of lipids that play critical roles as both structural components of cell membranes and as signaling molecules involved in a myriad of cellular processes, including proliferation, differentiation, and apoptosis. The long-chain sphingoid base backbone is a defining feature of these molecules, with C18 species being the most common in mammals. C17 sphingoid bases, while less abundant, are crucial as internal standards for accurate quantification of their C18 counterparts in mass spectrometry-based analyses due to their similar chemical properties and distinct mass.^{[1][2][3][4][5]} The ability to effectively separate and quantify C17 and C18 sphingoid bases is therefore paramount for researchers studying sphingolipid metabolism and its role in health and disease.

This document provides detailed application notes and experimental protocols for the separation and analysis of C17 and C18 sphingoid bases using modern analytical techniques, primarily Liquid Chromatography-Mass Spectrometry (LC-MS/MS).

Signaling Pathways Involving Sphingoid Bases

Sphingoid bases and their phosphorylated derivatives are key players in intracellular and intercellular signaling. The balance between ceramide, sphingosine, and sphingosine-1-phosphate (S1P) is often referred to as the "sphingolipid rheostat" and is critical for determining cell fate.





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